

Clarification on TZ4M: Important Safety Information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TZ4M

Cat. No.: B12387039

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Initial research indicates that **TZ4M** is a model series of digital PID temperature controllers manufactured by Autonics, and not a chemical substance. These devices are electronic components used for process control in various industrial applications.^{[1][2][3][4]} Therefore, the personal protective equipment (PPE) required for handling a **TZ4M** controller pertains to electrical safety, not chemical exposure.

It is crucial for laboratory safety to correctly identify the substances and equipment being used. Providing chemical handling protocols for an electronic device would be incorrect and could lead to unsafe practices if a chemical has been misidentified.

If you are working with a chemical substance, please verify its correct name and Safety Data Sheet (SDS). Once the correct chemical is identified, we can provide the necessary safety and handling information.

Personal Protective Equipment for Handling Electronic Components like the TZ4M Controller

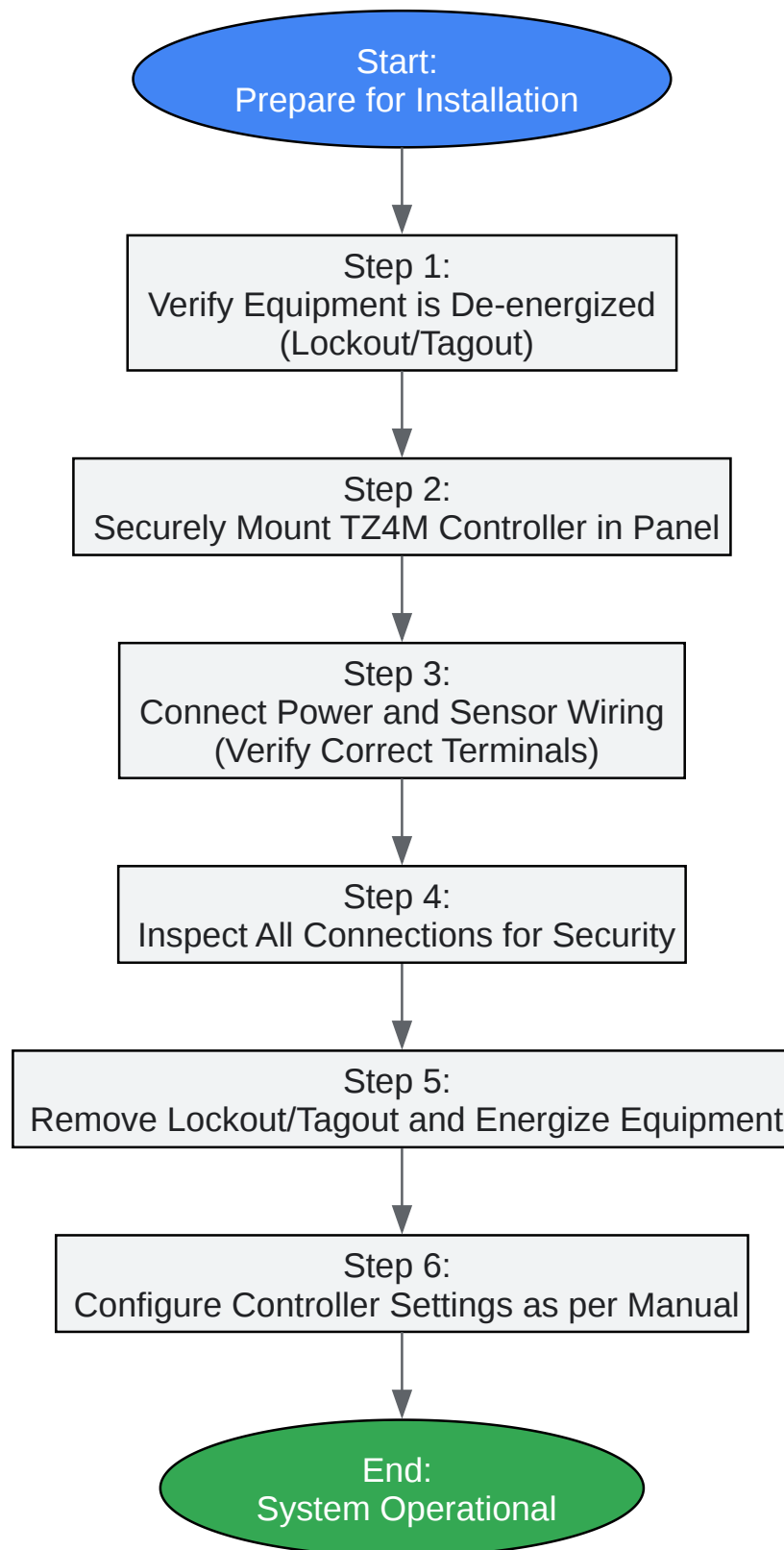
When installing, operating, or servicing an electronic device such as the **TZ4M**, the primary hazards are electrical. The following PPE and safety precautions are recommended:

Hazard	Personal Protective Equipment (PPE)	Safety Practices
Electrical Shock	- Insulated Gloves	- De-energize and lock out/tag out the equipment before installation or maintenance.[1] - Never touch electrical terminals when the device is powered on.[1][2] - Ensure the unit is properly mounted in a panel to prevent accidental contact.[1]
Fire	- Flame-Resistant (FR) Clothing (if working in an environment with arc flash hazards)	- Ensure all wiring connections are secure and use the specified wire gauge.[2] - Do not operate the device in environments with flammable gases or vapors.[2] - Do not exceed the rated electrical load for the relay contacts.[2]
Mechanical Injury (during installation)	- Safety Glasses - Work Gloves	- Use appropriate tools for mounting and wiring. - Be aware of sharp edges on panels or enclosures.

Operational and Disposal Plans for Electronic Devices

Operational Plan:

A workflow for the safe handling and installation of a **TZ4M** temperature controller is outlined below. This procedure is designed to mitigate electrical hazards.



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Diagram: Safe Installation Workflow for **TZ4M** Controller.

Disposal Plan:

Electronic devices such as the **TZ4M** controller should not be disposed of in general waste streams.

- **Decommissioning:** Safely disconnect the device from power and remove it from its mounting.
- **Electronic Waste Recycling:** Dispose of the controller in accordance with local, state, and federal regulations for electronic waste (e-waste). Contact your institution's environmental health and safety department for specific procedures.

To ensure you receive the correct safety information, please confirm the identity of the material you are handling. If it is indeed a chemical, providing its name will allow for the generation of accurate and relevant PPE and handling guidelines.

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- To cite this document: BenchChem. [Clarification on TZ4M: Important Safety Information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12387039/docs#clarification-on-tz4m-important-safety-information\]](https://www.benchchem.com/product/b12387039/docs#clarification-on-tz4m-important-safety-information)

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